

# 10-Hydroxydihydroperaksine: An Obscure Alkaloid Awaiting Scientific Exploration

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## Compound of Interest

Compound Name: 10-Hydroxydihydroperaksine

Cat. No.: B14854810

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Despite its documented existence as a natural product, the scientific literature remains largely silent on the discovery, history, and biological activities of **10-Hydroxydihydroperaksine**, a minor alkaloid isolated from the plant *Rauvolfia verticillata*. This comprehensive review of available data reveals a significant gap in the scientific record, precluding the creation of a detailed technical guide as originally requested. While basic chemical information is available, the foundational research detailing its isolation, characterization, and potential pharmacological significance is not present in accessible scientific databases.

## Chemical Identity

**10-Hydroxydihydroperaksine** is recognized as a distinct chemical entity with the following identifiers:

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>24</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	328.4 g/mol
CAS Number	451478-47-0
Natural Source	<i>Rauvolfia verticillata</i> <sup>[1][2]</sup>

*Rauvolfia verticillata*, a member of the Apocynaceae family, is a well-known source of a diverse array of indole alkaloids, many of which possess significant pharmacological properties.<sup>[3][4][5]</sup>

[6] However, **10-Hydroxydihydroperaksine** appears to be one of its less-studied constituents.

## A History Undocumented

A thorough search of scientific literature and chemical databases did not yield the primary research article describing the initial discovery and isolation of **10-Hydroxydihydroperaksine**. Consequently, crucial historical details remain unknown, including:

- The research group responsible for its initial identification.
- The date and geographical location of the plant material from which it was first extracted.
- The specific methodologies employed for its isolation and purification.
- The spectroscopic and analytical data used for its structural elucidation.

This absence of a foundational scientific paper is a critical barrier to understanding the context of its discovery and the initial scientific interest in the compound.

## Biological Activity and Pharmacological Potential: An Unwritten Chapter

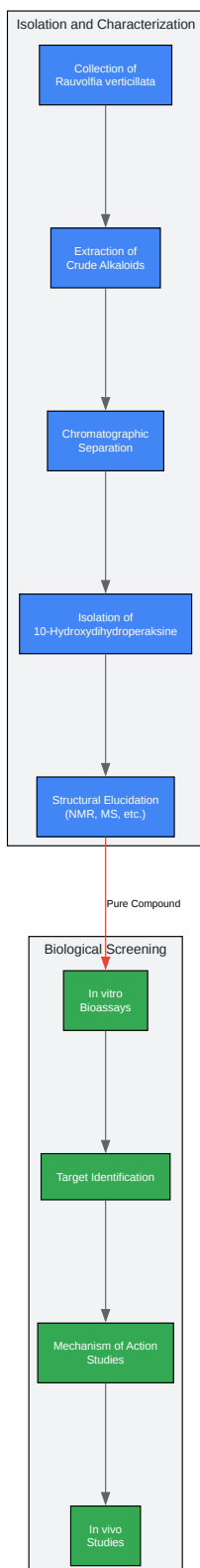
Currently, there is no published research detailing the biological activity of **10-Hydroxydihydroperaksine**. While many alkaloids from *Rauvolfia* species exhibit a range of effects, including antihypertensive and antiarrhythmic properties, the specific pharmacological profile of this compound has not been investigated or reported.[3] As such, information regarding its potential interactions with cellular signaling pathways, protein targets, or its therapeutic potential is entirely speculative.

## The Path Forward: A Call for Research

The significant gaps in the scientific record for **10-Hydroxydihydroperaksine** highlight an opportunity for new research. The following experimental workflows would be necessary to build a comprehensive understanding of this molecule.

## Logical Workflow for Future Research

## Proposed Research Workflow for 10-Hydroxydihydroperaksine



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Caption: A logical workflow for future research on **10-Hydroxydihydroperaksine**.

In conclusion, while **10-Hydroxydihydroperaksine** is a known natural product, it remains an enigmatic molecule. The absence of foundational research on its discovery, history, and biological activity makes it impossible to provide a detailed technical guide at this time. The scientific community awaits the primary research that will undoubtedly shed light on the properties and potential applications of this obscure alkaloid.

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